

Technical Guide: Reactivity & Synthetic Utility of 4-Iodo-2-(methylsulfonyl)pyridine

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Compound of Interest

Compound Name: 4-Iodo-2-(methylsulfonyl)pyridine

CAS No.: 1193244-95-9

Cat. No.: B1502097

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Executive Summary

4-Iodo-2-(methylsulfonyl)pyridine (CAS: 1193244-95-9) represents a high-value "Janus" scaffold in medicinal chemistry, characterized by two electrophilic sites with orthogonal reactivity profiles. Its utility lies in the ability to sequentially functionalize the pyridine ring using distinct mechanistic pathways:

- C4-Position (Iodo): A "soft" electrophile optimized for transition-metal-catalyzed cross-coupling (Suzuki, Sonogashira, Buchwald-Hartwig).
- C2-Position (Methylsulfonyl): A "hard" electrophile activated for Nucleophilic Aromatic Substitution (

), where the sulfonyl group acts as a "super-leaving group" (nucleofuge).

This guide details the mechanistic underpinnings of this orthogonality, providing validated protocols for regioselective functionalization.

Electronic Structure & Reactivity Profile

The regioselectivity of this scaffold is governed by the interplay between the pyridine nitrogen's inductive/resonance effects and the nature of the leaving groups.

Electrophilicity Analysis

- C2-Position (The

Hotspot): The C2 carbon is intensely electron-deficient due to the cumulative inductive electron-withdrawing effects (-I) of the adjacent pyridine nitrogen and the methylsulfonyl group. The sulfonyl moiety (

) is an exceptional nucleofuge in

reactions, often superior to halogens (F >

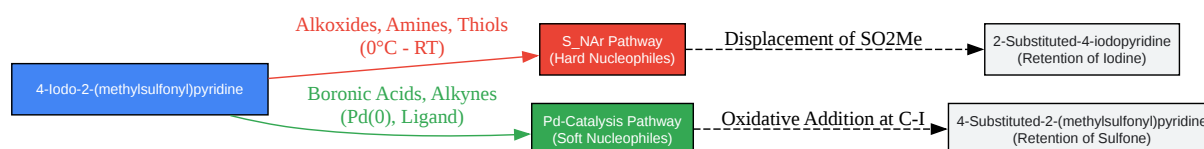
> Cl, Br > I) because it strongly stabilizes the anionic Meisenheimer intermediate.

- C4-Position (The Cross-Coupling Hotspot): While also activated for

, the C4 position possesses a C-I bond with a low bond dissociation energy (~53 kcal/mol). This makes it kinetically preferred for oxidative addition by low-valent transition metals (e.g., Pd(0)), a process governed by orbital overlap rather than charge density.

Reactivity Map

The following diagram illustrates the divergent reactivity pathways available to the scaffold.



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Figure 1: Divergent reactivity pathways based on nucleophile hardness and catalyst presence.

Regioselective Functionalization Workflows

Workflow A: C4-Selective Cross-Coupling (Suzuki-Miyaura)

This workflow exploits the weak C–I bond. The methylsulfonyl group at C2 is generally stable under standard cross-coupling conditions, provided strong nucleophiles (like hydroxide or methoxide bases) are avoided or used carefully.

Mechanism:

- Oxidative Addition: Pd(0) inserts into the C4–I bond. The C2–
bond is too strong for oxidative addition under these conditions.
- Transmetallation: Boronic acid/ester transfers the organic group.
- Reductive Elimination: Formation of the C4–C bond.

Protocol (Standard):

- Reagents: **4-Iodo-2-(methylsulfonyl)pyridine** (1.0 equiv), Arylboronic acid (1.1 equiv),
(5 mol%),
(2.0 equiv).
- Solvent: 1,4-Dioxane/Water (4:1) or Toluene/Ethanol/Water.
- Conditions: Degas solvents. Heat to 80°C for 4–12 hours.
- Note: Use mild bases (
,
) rather than strong alkoxides (
) to prevent competitive
at C2.

Workflow B: C2-Selective Displacement

This workflow utilizes the high electrophilicity of the C2 position. The reaction proceeds via an addition-elimination mechanism.^[1]

Mechanism:

- Addition: Nucleophile attacks C2, forming a Meisenheimer complex stabilized by the ring nitrogen and the sulfonyl group.
- Elimination: The methylsulfonyl group is expelled as methanesulfinate ().

Protocol (Standard):

- Reagents: **4-Iodo-2-(methylsulfonyl)pyridine** (1.0 equiv), Primary/Secondary Amine or Alkoxide (1.0–1.2 equiv), DIPEA (if using amine salts).
- Solvent: THF, DMF, or DMSO.
- Conditions:
 - Highly Reactive Nucleophiles (Alkoxides, Thiolates): 0°C to Room Temperature.
 - Amines: Room Temperature to 60°C.
- Selectivity: The C4-Iodo group remains intact because Iodine is a poor leaving group compared to sulfone in this specific electronic environment.

Orthogonal Strategy & Synthesis

Synthesis of the Core Scaffold

While commercially available, the synthesis typically follows a sequence designed to install the sensitive sulfone late or via oxidation of a sulfide.

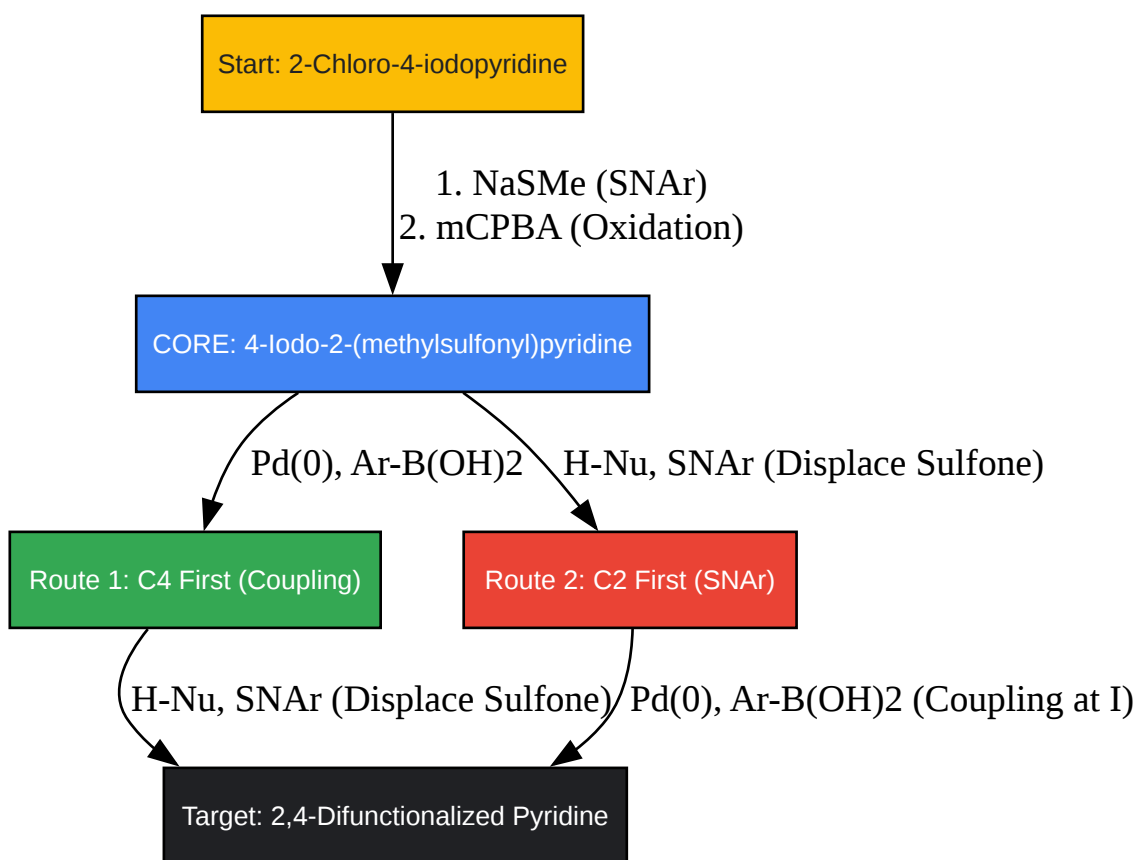
Recommended Route:

- Starting Material: 2-Chloro-4-iodopyridine (CAS: 153034-86-7).

- Thiolation: Reaction with Sodium Methanethiolate (NaSMe) in DMF at 0°C.
 - Selectivity Note: Chlorine is a better leaving group than Iodine for (Element Effect).[1] Attack occurs preferentially at C2 to displace Cl, preserving the C4-I bond.
- Oxidation: Treatment with mCPBA (2.2 equiv) in DCM or Oxone in aqueous methanol to convert the 2-SMe group to 2-

Orthogonal Workflow Diagram

This diagram depicts the logical order of operations for dual functionalization.



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Figure 2: Step-wise orthogonal functionalization strategies.

Quantitative Data Summary

Parameter	C2-Position ()	C4-Position ()
Primary Activation	Inductive (-I) & Resonance	Resonance & Weak Bond
Preferred Reaction	(Nucleophilic Subst.)	Cross-Coupling (Pd-Cat)
Leaving Group Ability	Excellent (Super-nucleofuge)	Poor (), Excellent (Pd)
Hard Nucleophiles	Highly Reactive (Alkoxides, Amines)	Low Reactivity
Soft Nucleophiles	Low Reactivity	Highly Reactive (via Pd cat.)

References

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 - Context: Validates the leaving group order (F > Cl > Br > I)
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 - Title: A Simple and Efficient Method for the Synthesis of 2,3,5,6-Tetrachloro-4-iodopyridine and its Reactivity.[6]
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 - URL:[[Link](#)]

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